

# Protocols for the safe handling and storage of cyclohexene sulfide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexene sulfide

Cat. No.: B1347086

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## Application Notes and Protocols for Cyclohexene Sulfide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety guidelines for the handling and storage of **cyclohexene sulfide**. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

## Overview and Hazards

**Cyclohexene sulfide** (CAS No. 286-28-2), also known as 7-Thiabicyclo[4.1.0]heptane, is a flammable, colorless to yellow liquid with a strong stench.<sup>[1][2][3]</sup> It is stable under normal temperatures and pressures.<sup>[1]</sup> Due to its chemical properties and structure as a thiirane, it requires careful handling to prevent exposure and accidents. The toxicological properties of **cyclohexene sulfide** have not been fully investigated, and no specific LD50 or LC50 data are available.<sup>[1]</sup> Therefore, it should be handled with the assumption that it is toxic.

## Quantitative Data Summary

The following tables summarize the known physical, chemical, and safety data for **cyclohexene sulfide** and the related compound, cyclohexene.

Table 1: Physical and Chemical Properties of **Cyclohexene Sulfide**

Property	Value	Reference(s)
CAS Number	286-28-2	[1][3]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> S	[1]
Molecular Weight	114.21 g/mol	[1]
Appearance	Clear, colorless to yellow liquid	[1][2]
Boiling Point	55 - 58 °C @ 12 mmHg	[1]
Flash Point	50 °C (122 °F)	[1][3]
Refractive Index (n <sub>20/D</sub> )	1.527	[3]
Odor	Stench	[1]

Table 2: Safety and Hazard Data for **Cyclohexene Sulfide**

Parameter	Information	Reference(s)
GHS Pictograms	GHS02 (Flammable)	[3]
GHS Signal Word	Warning	[3]
Hazard Statements	H226: Flammable liquid and vapor	[3]
Incompatibilities	Strong oxidizing agents	[1]
Hazardous Decomposition	Carbon monoxide, oxides of sulfur, hydrogen sulfide	[1]
Storage Temperature	2-8°C (Refrigerated)	[3]

Table 3: Toxicity Data for Cyclohexene (for reference)

Disclaimer: The following data is for cyclohexene, a structurally related compound.

**Cyclohexene sulfide**'s toxicity has not been fully determined, and it should be handled with great care.

Parameter	Value	Species	Reference(s)
Oral LD50	1,940 mg/kg	Rat	[4]
Dermal LD50	1,231 mg/kg	Rabbit	[4][5]
OSHA PEL (TWA)	300 ppm (1015 mg/m <sup>3</sup> )	N/A	[6]
NIOSH REL (TWA)	300 ppm (1015 mg/m <sup>3</sup> )	N/A	[6]
ACGIH TLV (TWA)	20 ppm	N/A	[7]

## Experimental Protocols

### General Handling and Storage Protocol

This protocol outlines the essential steps for the safe handling and storage of **cyclohexene sulfide** in a laboratory setting.

Materials:

- **Cyclohexene sulfide**
- Chemical fume hood
- Personal Protective Equipment (PPE): safety goggles, face shield, chemical-resistant gloves (e.g., nitrile), lab coat
- Grounding straps
- Spark-proof tools
- Tightly sealed, appropriately labeled storage container
- Refrigerated, flammable-rated storage cabinet
- Spill kit with absorbent, non-combustible material (e.g., sand, vermiculite)

#### Procedure:

- Engineering Controls: All work with **cyclohexene sulfide** must be conducted in a well-ventilated chemical fume hood.[\[1\]](#)
- Personal Protective Equipment: Wear appropriate PPE at all times. This includes safety goggles, a face shield, a lab coat, and chemical-resistant gloves.[\[1\]](#)[\[3\]](#)
- Preventing Ignition: **Cyclohexene sulfide** is flammable.[\[1\]](#)[\[3\]](#) Keep it away from heat, sparks, open flames, and other ignition sources.[\[1\]](#) Use spark-proof tools and explosion-proof equipment.[\[1\]](#) Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)
- Dispensing: When transferring or dispensing the liquid, do so slowly and carefully to avoid splashing.
- Storage: Store **cyclohexene sulfide** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[1\]](#) It should be kept refrigerated at 2-8°C in a flammable-rated cabinet.[\[3\]](#)
- Spill Response: In case of a spill, immediately evacuate the area and remove all ignition sources.[\[1\]](#) Ventilate the area. Wearing appropriate PPE, contain the spill using an inert, non-combustible absorbent material.[\[1\]](#) Collect the absorbed material into a sealed container for disposal as hazardous waste.[\[1\]](#)
- Waste Disposal: Dispose of **cyclohexene sulfide** waste and contaminated materials in accordance with local, state, and federal regulations for hazardous waste.[\[1\]](#)

## Protocol for the Synthesis of Cyclohexene Sulfide

The following is a detailed protocol for the synthesis of **cyclohexene sulfide**, adapted from Organic Syntheses.[\[1\]](#)

#### Materials:

- Cyclohexene oxide
- Potassium thiocyanate

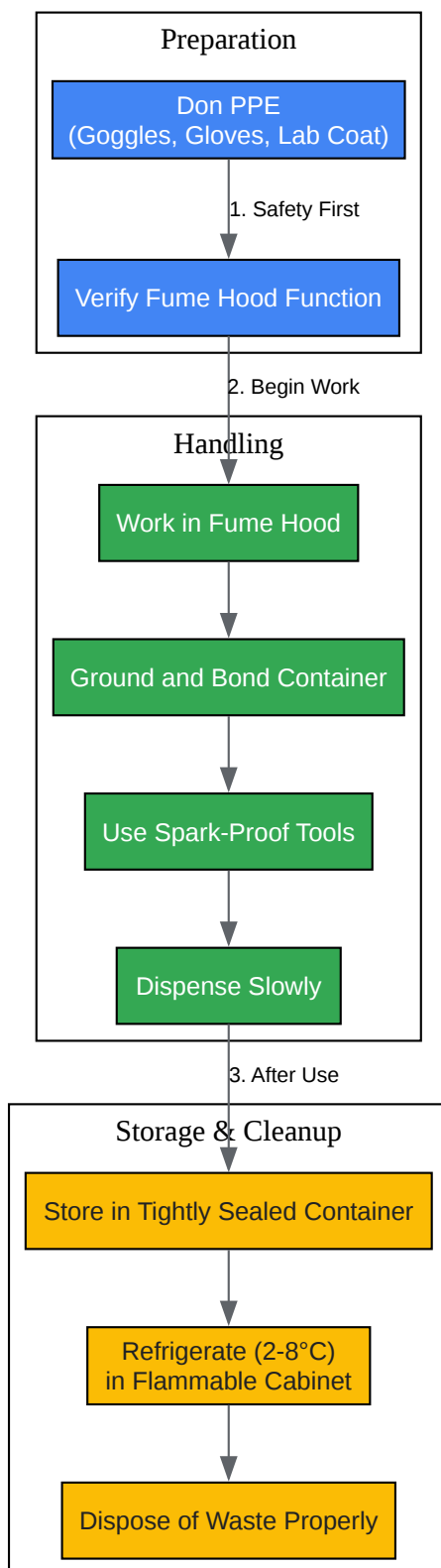
- 95% Ethanol
- Water
- Diethyl ether
- Saturated sodium chloride solution
- Anhydrous sodium sulfate
- 1-L flask with mechanical stirrer
- 1-L separatory funnel
- Distillation apparatus with Vigreux column
- Ice bath

Procedure:

- Prepare a solution of 121 g (1.25 moles) of potassium thiocyanate in 100 ml of water and 75 ml of 95% ethanol in a 1-L flask.[\[1\]](#)
- Add half of a 98 g (1 mole) portion of cyclohexene oxide to the solution.[\[1\]](#)
- Allow the solution to stand for 3-4 hours. A slight temperature increase of about 5°C may be observed.[\[1\]](#)
- Transfer the clear solution to a 1-L flask equipped with a mechanical stirrer.[\[1\]](#)
- Add the second half of the cyclohexene oxide and stir the resulting solution vigorously for 36 hours at room temperature.[\[1\]](#)
- Decant the supernatant layer and the aqueous phase from the precipitated potassium cyanate into a 1-L separatory funnel.[\[1\]](#)
- Rinse the precipitated potassium cyanate with 50 ml of ether and add this to the separatory funnel.[\[1\]](#)

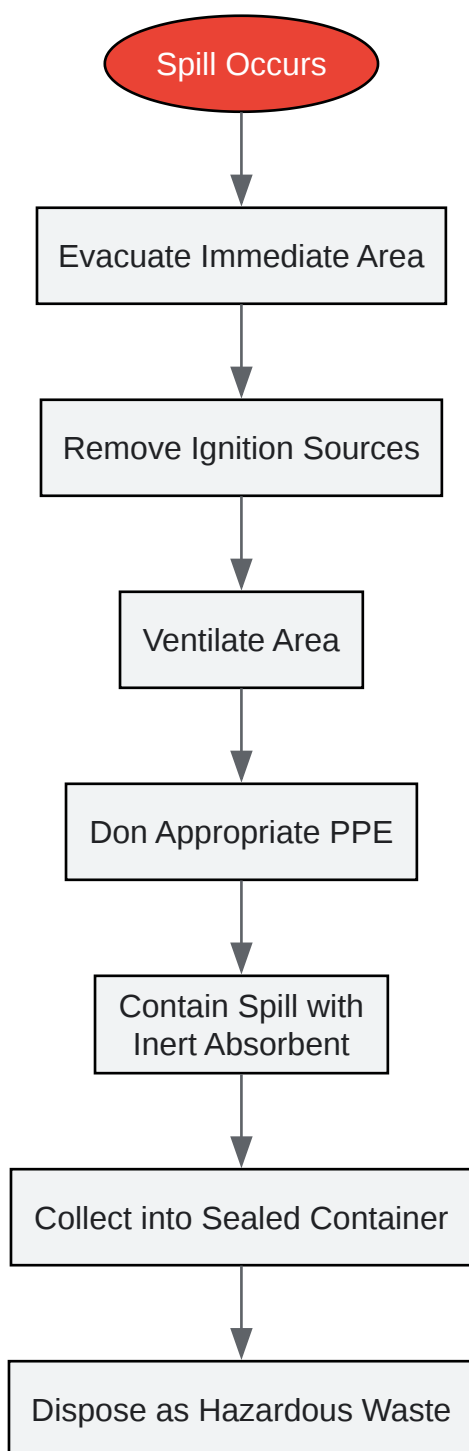
- Extract the aqueous phase with the ether.[\[1\]](#)
- Wash the ether extract twice with 50-ml portions of saturated sodium chloride solution.[\[1\]](#)
- Dry the ether extract over anhydrous sodium sulfate.[\[1\]](#)
- Remove the excess ether on a steam bath.[\[1\]](#)
- Distill the residual liquid under reduced pressure through an 18-in. Vigreux column, cooling the distillate in an ice bath. The main fraction boils at 71.5–73.5°/21 mm.[\[1\]](#)

## Visualizations



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Caption: Workflow for the safe handling of **cyclohexene sulfide**.



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Caption: Protocol for responding to a **cyclohexene sulfide** spill.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)